

# Atovaquone D4: A Technical Guide to Commercial Suppliers and Purity Analysis

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## Compound of Interest

Compound Name: Atovaquone D4

Cat. No.: B3026102

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available **Atovaquone D4**, including a comparative analysis of suppliers and their product purity. It further details the standard experimental protocols utilized for purity assessment, offering a valuable resource for researchers and drug development professionals requiring high-quality deuterated standards for their work. **Atovaquone D4**, a deuterated analog of the antiprotozoal agent Atovaquone, is a critical internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in biological matrices.

## Commercial Supplier and Purity Overview

The selection of a suitable **Atovaquone D4** supplier is contingent on the specific requirements of the research, with purity being a paramount consideration. The following table summarizes the stated purity levels from various commercial suppliers. It is important to note that a Certificate of Analysis (CoA), often available upon request, will provide lot-specific purity data and details of the analytical methods used.

Supplier	Stated Purity	Analytical Method	CAS Number	Notes
Cayman Chemical	≥99% deuterated forms (d1-d4)[1]	Not specified on product page	2070015-14-2[1]	Offers GC-MS data and CoA upon request.
ESS Chem Co.	97.2% HPLC; >98% atom D[2]	HPLC[2]	95233-18-4 (unlabelled)[2]	Provides a Certificate of Analysis and SDS.
BDGSynthesis	Target HPLC purities >98%	HPLC, NMR	95233-18-4 (unlabelled)	CoA includes HPLC chromatogram and NMR spectra.
GlpBio	>98.00%	Not specified on product page	2070015-14-2	Provides CoA and SDS for the current batch.
Simson Pharma	High quality	Not specified on product page	1163294-17-4	Accompanied by a Certificate of Analysis.
Santa Cruz Biotechnology	Not specified on product page	Not specified on product page	2070015-14-2	Certificate of Analysis available for lot-specific data.
Veeprho	Not specified on product page	Not specified on product page	N/A	Functions as an internal standard in analytical research.

## Experimental Protocols for Purity Determination

The purity of **Atovaquone D4** is typically assessed using a combination of chromatographic and spectroscopic techniques. The following are detailed methodologies for key experiments.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for determining the chemical purity of **Atovaquone D4** by separating it from any non-deuterated Atovaquone and other impurities.

Objective: To quantify the purity of **Atovaquone D4** and identify any related impurities.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., Thermo Hypersil BDS C18, 250mm x 4.6mm, 5µm)

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Buffer solution (e.g., 0.05% Perchloric acid)
- **Atovaquone D4** reference standard
- Atovaquone reference standard

Procedure:

- **Mobile Phase Preparation:** A typical mobile phase consists of a mixture of a buffer and an organic solvent, such as acetonitrile or methanol. A common mobile phase is a mixture of buffer and acetonitrile in a ratio of 20:80 (v/v). The mobile phase should be filtered and degassed before use.
- **Standard Solution Preparation:** Accurately weigh a known amount of the **Atovaquone D4** reference standard and dissolve it in a suitable diluent, such as methanol, to a known concentration (e.g., 100 µg/mL).

- Sample Solution Preparation: Prepare the **Atovaquone D4** sample to be tested in the same diluent and at a similar concentration to the standard solution.
- Chromatographic Conditions:
  - Flow Rate: 1.0 to 1.5 mL/min
  - Detection Wavelength: 258 nm or 283 nm
  - Injection Volume: 20 µL
  - Column Temperature: Ambient
- Analysis: Inject the standard and sample solutions into the HPLC system. The retention times of Atovaquone and **Atovaquone D4** will be very similar, but the primary goal is to separate them from other impurities. The peak area of the **Atovaquone D4** in the sample chromatogram is compared to the standard to calculate the purity. The percentage purity is calculated using the following formula:

$$\text{Purity (\%)} = (\text{Area of Sample} / \text{Area of Standard}) \times (\text{Concentration of Standard} / \text{Concentration of Sample}) \times 100$$

## Mass Spectrometry (MS)

Mass spectrometry is used to confirm the identity and isotopic purity of **Atovaquone D4**. It provides information about the molecular weight and the degree of deuterium incorporation.

Objective: To confirm the molecular weight of **Atovaquone D4** and determine the percentage of deuterated species.

Instrumentation:

- Liquid Chromatograph coupled to a Mass Spectrometer (LC-MS) or Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)

Procedure:

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically after separation by LC or GC.
- **Ionization:** The **Atovaquone D4** molecules are ionized, for example, by electrospray ionization (ESI) or electron ionization (EI).
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio ( $m/z$ ).
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion of **Atovaquone D4** ( $C_{22}H_{15}D_4ClO_3$ ). The isotopic distribution of this peak is analyzed to determine the percentage of molecules that are deuterated (d1, d2, d3, d4). A high percentage of the d4 species indicates high isotopic purity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information and can be used to confirm the identity of **Atovaquone D4** and to ensure that deuteration has occurred at the expected positions.

**Objective:** To confirm the chemical structure of **Atovaquone D4** and the location of the deuterium atoms.

**Instrumentation:**

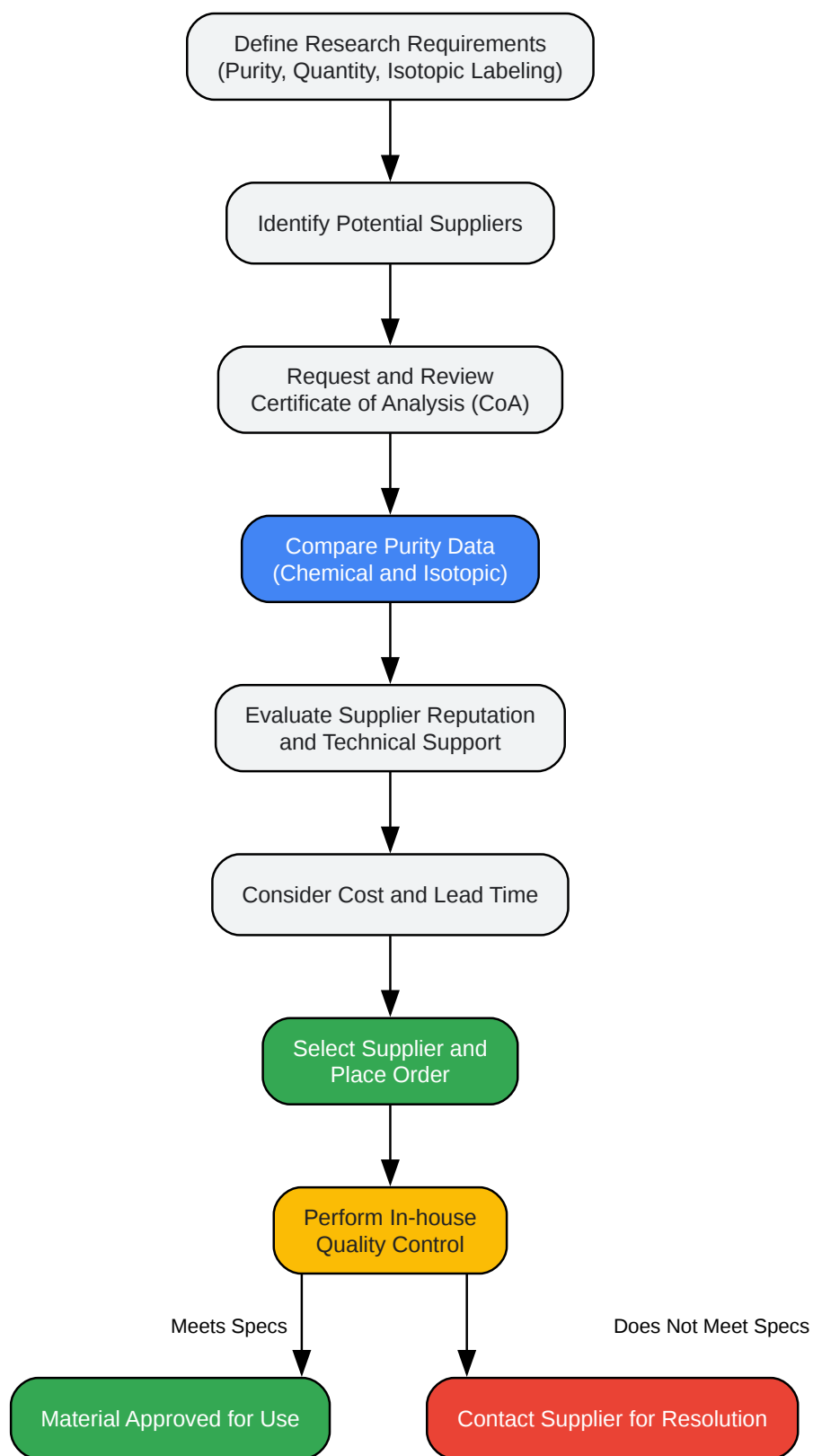
- NMR Spectrometer (e.g., 400 MHz or higher)

**Procedure:**

- **Sample Preparation:** A small amount of the **Atovaquone D4** sample is dissolved in a deuterated solvent (e.g.,  $CDCl_3$ ).
- **Data Acquisition:**  $^1H$  NMR and  $^{13}C$  NMR spectra are acquired.
- **Data Analysis:** In the  $^1H$  NMR spectrum of **Atovaquone D4**, the signals corresponding to the protons that have been replaced by deuterium will be absent or significantly reduced in intensity. The remaining signals should correspond to the non-deuterated protons in the molecule. The  $^{13}C$  NMR spectrum can also be used to confirm the carbon skeleton of the molecule.

## Supplier Selection Workflow

The process of selecting a suitable commercial supplier for **Atovaquone D4** involves several critical steps to ensure the quality and appropriateness of the material for the intended research.



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## References

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